

A Technical Guide to the Physical Properties of Docosyl Stearate

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Compound of Interest

Compound Name: Behenyl stearate

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Docosyl stearate (also known as **behenyl stearate**) is a saturated wax ester formed from the esterification of stearic acid and docosanol (behenyl alcohol). As a long-chain ester, its physical properties are primarily dictated by the significant van der Waals forces between its long hydrocarbon chains. This guide provides an in-depth overview of the core physical characteristics of docosyl stearate, detailed experimental methodologies for their determination, and logical diagrams to illustrate its synthesis and property analysis.

Core Physical and Chemical Properties

Docosyl stearate is a waxy solid at room temperature, a characteristic stemming from its high molecular weight and long, saturated fatty acid and alcohol chains.^[1] This physical state makes it a valuable ingredient in cosmetic and pharmaceutical formulations as a thickening agent, emollient, and structurant.^[2]

Quantitative Physical Data

The following table summarizes the key quantitative physical and chemical properties of docosyl stearate.

Property	Value	Source(s)
IUPAC Name	Docosyl octadecanoate	[1]
Synonyms	Behenyl stearate, Stearic acid behenyl ester	[1][3]
CAS Number	22413-03-2	[1][3]
Molecular Formula	C ₄₀ H ₈₀ O ₂	[1][3]
Molecular Weight	593.06 g/mol	[3][4]
Appearance	White to off-white solid, powder, or lump	[1]
Melting Point	No definitive experimental value found in the searched literature. A calculated value (Tfus) is 89.83 °C (362.98 K) by the Joback Method.	
Boiling Point	589.1 °C at 760 mmHg	[4]
Density	0.984 g/cm ³ at 20 °C	[4]
Flash Point	322.8 °C	[4]
Vapor Pressure	7.42 x 10 ⁻¹⁴ mmHg at 25 °C	[4]
Refractive Index	1.458	[4]
Water Solubility	Insoluble (predicted). A calculated log ₁₀ WS (in mol/l) is -15.43.	
Organic Solvent Solubility	Expected to be soluble in non-polar organic solvents.	

Note on Melting Point: While a specific experimental melting point for pure docosyl stearate was not found in the compiled search results, related long-chain esters and waxes have distinct melting ranges. For instance, commercial products containing behenyl alcohol and other

stearates exhibit melting points in the 55-70°C range.^{[5][6]} The precursor, stearic acid, has a melting point of approximately 69.3 °C.

Experimental Protocols

The determination of the physical properties of a waxy solid like docosyl stearate requires specific and standardized methodologies. Below are detailed protocols for key experiments.

Melting Point Determination (Cooling Curve Method - ASTM D87)

Given its crystalline, waxy nature, the cooling curve method is a suitable standard for determining the melting point of docosyl stearate. This method measures the temperature at which the molten substance first shows a minimum rate of temperature change during cooling due to the release of the latent heat of fusion.

Methodology:

- **Sample Preparation:** A sample of docosyl stearate is melted slowly in a container to a temperature at least 8°C above its expected melting point.
- **Apparatus Setup:** A 51 mm column of the molten wax is placed in a standard test tube. A calibrated ASTM melting point thermometer is inserted through a cork into the test tube, ensuring the thermometer bulb is 10 mm from the bottom.
- **Cooling Assembly:** The test tube assembly is placed into an air bath, which is then surrounded by a water bath maintained at a constant temperature between 16°C and 28°C.
- **Data Collection:** As the molten wax cools, temperature readings are taken and recorded every 15 seconds to the nearest 0.05°C.
- **Analysis:** The temperature readings are plotted against time. As the wax begins to solidify, the rate of cooling slows, creating a plateau in the cooling curve. The temperature at this plateau is the melting point. The average of the first five consecutive readings within this plateau that agree within 0.1°C is reported as the final melting point.

Solubility Determination

The solubility of docosyl stearate can be determined qualitatively and quantitatively in various solvents. As a non-polar molecule, it is expected to be insoluble in polar solvents like water but soluble in non-polar organic solvents.

Methodology:

- **Solvent Selection:** A range of solvents with varying polarities should be selected (e.g., water, ethanol, acetone, ethyl acetate, hexane).
- **Qualitative Assessment:**
 - To a test tube, add approximately 25 mg of docosyl stearate.
 - Add 0.75 mL of the selected solvent in small portions, shaking vigorously after each addition.
 - Observe if the solid dissolves completely. Record the substance as "soluble," "partially soluble," or "insoluble."
- **Quantitative Assessment (Gravimetric Method):**
 - Prepare a saturated solution of docosyl stearate in a chosen organic solvent at a specific temperature (e.g., 25°C) by adding an excess of the solid to the solvent and stirring until equilibrium is reached.
 - Carefully transfer a known volume or mass of the clear, supernatant liquid to a pre-weighed container.
 - Evaporate the solvent completely under controlled conditions (e.g., in a fume hood or using a rotary evaporator).
 - Weigh the container with the remaining solid residue.
 - The solubility can then be calculated and expressed in units such as g/100 mL or mol/L.

Logical and Workflow Visualizations

Synthesis of Docosyl Stearate

Docosyl stearate is typically synthesized via a Fischer esterification reaction. This process involves the reaction of stearic acid (a carboxylic acid) with docosanol (an alcohol) in the presence of an acid catalyst.

Caption: Synthesis of Docosyl Stearate via Fischer Esterification.

Experimental Workflow for Melting Point Determination

The workflow for determining the melting point using the ASTM D87 standard follows a precise sequence of steps to ensure accuracy and reproducibility.

Caption: Workflow for ASTM D87 Melting Point Determination.

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